

Application Notes and Protocols for Tracazolate Hydrochloride

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Compound of Interest

Compound Name: *Tracazolate hydrochloride*

Cat. No.: *B1662250*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Tracazolate hydrochloride** (CAS: 1135210-68-2) is a potent and selective modulator of the GABA-A receptor, exhibiting anxiolytic and anticonvulsant properties. As a pyrazolopyridine derivative, its stability and efficacy in experimental settings are critically dependent on appropriate storage and handling. These application notes provide detailed guidelines for the proper storage, handling, and preparation of **tracazolate hydrochloride** to ensure its integrity and performance in research applications.

Data Presentation: Physicochemical Properties and Storage Conditions

The following tables summarize the key physicochemical properties and recommended storage conditions for **tracazolate hydrochloride** in both solid and solution forms. Adherence to these guidelines is crucial for maintaining the compound's stability and activity.

Table 1: General Physicochemical Data

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₂₅ ClN ₄ O ₂	[1]
Molecular Weight	340.85 g/mol	[1][2]
Appearance	Off-white to light yellow solid	[3]
Purity (Typical)	≥99% (HPLC/LCMS)	[4]

Table 2: Recommended Storage and Stability

Form	Storage Temperature	Duration	Key Considerations	Source(s)
Solid (Powder)	-20°C	Up to 3 years	Store in a tightly sealed container, protected from moisture and direct sunlight.	[1][3][4][5]
2–8°C	Long-term	An alternative for long-term storage.	[2]	
Room Temperature	< 2 weeks	Acceptable for short-term transport.	[1]	
In Solvent	-80°C	Up to 1 year	Aliquot to prevent repeated freeze-thaw cycles.	[4][5]
-20°C	Up to 1 month	Aliquot to prevent repeated freeze-thaw cycles.	[1][3][4]	

Table 3: Solubility Data

Solvent	Concentration	Notes	Source(s)
DMSO	100 mg/mL (293.4 mM)	Sonication is recommended to aid dissolution.	[5]
Aqueous (1 eq. HCl)	34.09 mg/mL	The hydrochloride salt enhances aqueous solubility.	[2]

Experimental Protocols

Protocol 1: Preparation of Stock Solutions

This protocol outlines the steps for preparing a stock solution of **tracazolate hydrochloride**.

Materials:

- **Tracazolate hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer and/or sonicator
- Pipettes

Procedure:

- **Equilibration:** Allow the sealed vial of **tracazolate hydrochloride** powder to equilibrate to room temperature for at least 20-30 minutes before opening. This prevents condensation of moisture onto the compound.

- **Weighing:** In a well-ventilated area or chemical fume hood, accurately weigh the desired amount of **tracazolate hydrochloride** powder and transfer it to a sterile vial.
- **Solvent Addition:** Add the calculated volume of DMSO to the vial to achieve the desired stock concentration (e.g., for a 100 mg/mL solution, add 1 mL of DMSO to 100 mg of powder).
- **Dissolution:** Cap the vial tightly and vortex thoroughly. If necessary, use a sonicator to facilitate complete dissolution.^[5] Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting:** To avoid degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile vials.^[4]
- **Storage:** Store the aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).^{[1][3][4][5]}

Protocol 2: General Protocol for Assessing Compound Purity and Stability via HPLC

This protocol provides a general methodology for assessing the purity and stability of **tracazolate hydrochloride**. Specific parameters may require optimization based on the available instrumentation and columns.

Objective: To determine the purity of a **tracazolate hydrochloride** sample and assess its stability over time under various storage conditions.

Materials:

- **Tracazolate hydrochloride** sample (solid or in solution)
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid or trifluoroacetic acid (TFA)
- HPLC system with a UV detector

- C18 reverse-phase HPLC column (e.g., 4.6 x 150 mm, 5 µm particle size)

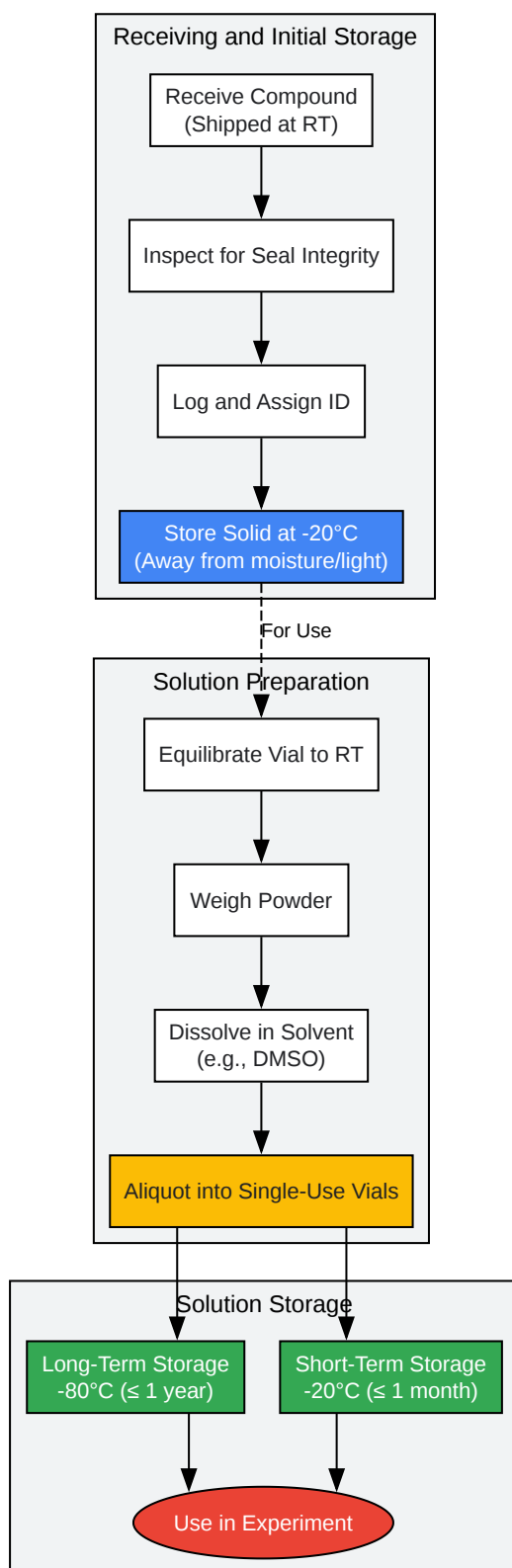
Procedure:

- Standard Preparation: Prepare a stock solution of **tracazolate hydrochloride** of known concentration (e.g., 1 mg/mL) in a suitable solvent (e.g., 50:50 ACN:water).
- Sample Preparation:
 - For Purity: Prepare a sample solution at the same concentration as the standard.
 - For Stability: Subject aliquots of the compound to the desired storage conditions (e.g., -20°C, 4°C, room temperature) for various time points. At each time point, prepare a sample for analysis.
- HPLC Method:
 - Mobile Phase A: Water with 0.1% formic acid or TFA
 - Mobile Phase B: Acetonitrile with 0.1% formic acid or TFA
 - Gradient: A typical gradient might run from 10% B to 90% B over 15-20 minutes.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 25°C - 30°C
 - Detection Wavelength: Scan for optimal absorbance or use a standard wavelength (e.g., 254 nm).
 - Injection Volume: 10 µL
- Data Analysis:
 - Run the standard to determine the retention time of the **tracazolate hydrochloride** peak.
 - Inject the test samples.

- Calculate purity by dividing the peak area of the main compound by the total peak area of all components in the chromatogram.
- For stability studies, compare the peak area and purity of the stored samples to a freshly prepared standard or a time-zero sample. A significant decrease in the main peak area or the appearance of new degradation peaks indicates instability.

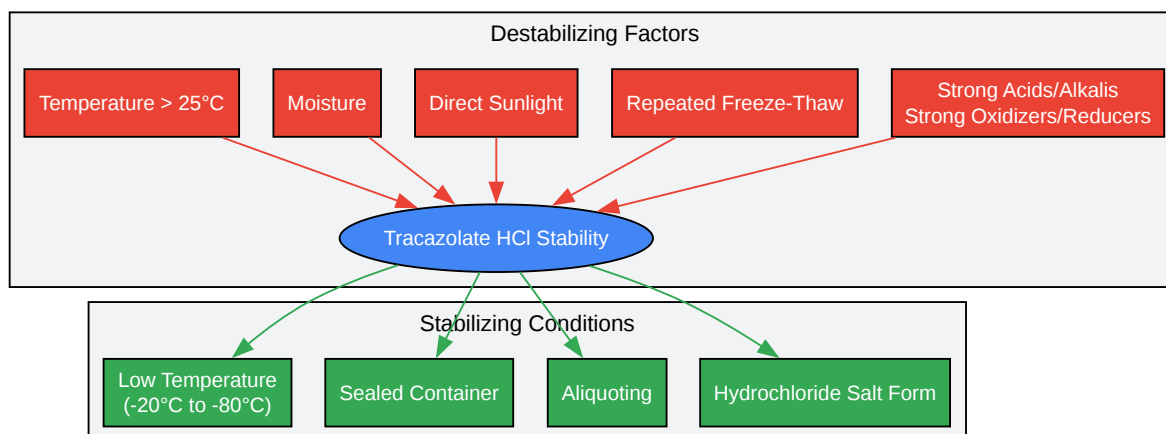
Mandatory Visualizations

The following diagrams illustrate key workflows and relationships for the proper handling of **tracazolate hydrochloride**.



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Caption: Workflow for receiving, preparing, and storing **tracazole hydrochloride**.



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Caption: Factors influencing the stability of **tracazolate hydrochloride**.

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